

A Historical Perspective of Methamphetamine Use in Medicine: A Technical Guide

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Compound of Interest

Compound Name: Methamnetamine

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Introduction

Methamphetamine, a potent central nervous system stimulant, has a complex and multifaceted history intertwined with medical application, military use, and illicit abuse. This technical guide provides an in-depth exploration of the historical perspective of methamphetamine's use in medicine, focusing on its synthesis, early therapeutic applications, mechanism of action as understood in its time, and its eventual decline in mainstream medical practice. This document is intended for researchers, scientists, and drug development professionals seeking a comprehensive understanding of this compound's journey through the pharmacopeia.

Early Synthesis and Discovery

Amphetamine was first synthesized in 1887 by German chemist Lazar Edeleanu.[1] However, it was the more potent derivative, methamphetamine, that was first synthesized in 1893 by Japanese chemist Nagai Nagayoshi from the precursor ephedrine.[2] A more streamlined process for crystallization was later developed by Akira Ogata in 1919, which made large-scale production feasible.[3] Initially, amphetamines were investigated for various therapeutic uses, including as a treatment for asthma and nasal congestion in the form of the Benzedrine inhaler. [2]

Therapeutic Applications and Dosages

From the 1930s through the 1960s, methamphetamine and its parent compound, amphetamine, were prescribed for a range of medical conditions. The following tables summarize the historical medical uses and associated dosages.

Table 1: Historical Medical Indications and Dosages of Methamphetamine

Medical Condition	Brand Name(s)	Typical Dosage Range	Period of Common Use
Narcolepsy	Desoxyn, Methedrine	20 - 60 mg/day ^[4]	1930s - 1970s
Obesity (short-term)	Desoxyn	5 mg, taken 30 minutes before each meal ^[5]	1940s - 1970s
Mild Depression	(various)	Not well-standardized, often part of combination products	1950s - 1960s
Attention Deficit Hyperactivity Disorder (ADHD) in children (≥6 years)	Desoxyn	Initial: 5 mg once or twice daily; Usual effective dose: 20-25 mg daily ^[6]	1960s - present (limited)

Table 2: Military Use of Amphetamines and Methamphetamine in World War II

Country	Brand Name	Dosage	Purpose
Germany	Pervitin	3-5 tablets (9-15 mg) per day; max ~100 mg/day ^[7]	Enhance endurance, combat fatigue
United Kingdom	Benzedrine	Not specified	Combat fatigue
United States	Benzedrine	5 mg tablets	Reduce combat fatigue
Japan	(not specified)	Not specified	Enhance endurance for pilots and factory workers

Regulatory History and Decline in Medical Use

The widespread use and availability of amphetamines and methamphetamine led to increasing reports of abuse and adverse effects. In the United States, the Food and Drug Administration (FDA) began to tighten regulations in the 1960s.^[8] The Controlled Substances Act of 1970 classified methamphetamine as a Schedule II drug, signifying a high potential for abuse but with accepted medical uses.^[3] This legislation, along with a growing understanding of the drug's addictive potential, led to a significant decline in its prescription for many of the earlier indications.^[9] By the 1970s, the legal production of injectable methamphetamine was severely restricted.^[10] Today, the FDA-approved use of methamphetamine (Desoxyn) is primarily limited to the treatment of ADHD and, in rare cases, for short-term management of obesity.^[11]

Table 3: Timeline of Key Regulatory Events in the United States

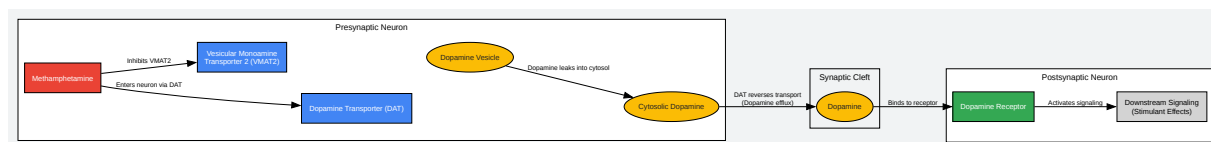
Year	Event	Impact on Methamphetamine
1937	Amphetamine approved by the American Medical Association in tablet form. [2]	Paved the way for prescription use of amphetamine-class drugs.
1959	FDA begins to require prescriptions for Benzedrine inhalers. [2]	Increased control over a widely available amphetamine product.
1970	Passage of the Controlled Substances Act.	Methamphetamine classified as a Schedule II controlled substance, significantly restricting its medical use and increasing penalties for illicit production and distribution. [3]
2005	Combat Methamphetamine Epidemic Act.	Restricted the sale of precursor chemicals like pseudoephedrine, impacting illicit production. [12]

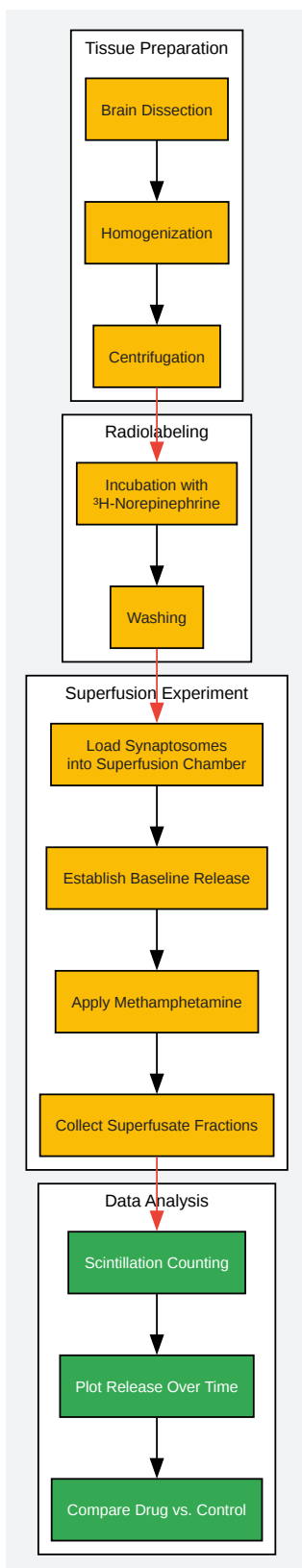
Mechanism of Action: A Historical Scientific Perspective

Early researchers understood that methamphetamine produced its stimulant effects by acting on the central nervous system. The primary mechanism of action involves the increased release of monoamine neurotransmitters, particularly dopamine and norepinephrine, from presynaptic nerve terminals.[\[13\]](#)

Signaling Pathway of Methamphetamine

The following diagram illustrates the historically understood signaling pathway of methamphetamine at a synapse.





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